

An In-depth Technical Guide to the Chemical Structure and Properties of Lochnerine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Lochnerine, a naturally occurring monoterpenoid indole alkaloid, has garnered interest within the scientific community for its potential pharmacological activities. Found in various plant species, most notably Catharanthus roseus, this complex molecule presents a unique structural framework that warrants detailed investigation. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Lochnerine**, intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Chemical Structure and Identification

Lochnerine is characterized by a pentacyclic ring system, incorporating an indole nucleus. Its systematic IUPAC name is [(1S,12S,13R,14R,15E)-15-ethylidene-7-methoxy-3,17-diazapentacyclo[12.3.1.02,10.04,9.012,17]octadeca-2(10),4(9),5,7-tetraen-13-yl]methanol[1].

Table 1: Chemical Identification of Lochnerine



| Identifier | Value |
|-------------------|--------------------------------|
| CAS Number | 522-47-4[1] |
| Molecular Formula | C20H24N2O2[1] |
| Molecular Weight | 324.42 g/mol [1] |
| InChI Key | YTIVOMMYBBBYFH-BOPWJTLDSA-N[1] |

Physicochemical Properties

The physicochemical properties of **Lochnerine** are essential for its handling, formulation, and understanding its behavior in biological systems.

Table 2: Physicochemical Properties of Lochnerine

| Property | Value |
|---------------------------|--|
| Melting Point | 200-201 °C |
| Boiling Point (Predicted) | 503.8 ± 50.0 °C at 760 mmHg |
| pKa (Predicted) | Data not available |
| Solubility | Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone |
| Appearance | Powder |

Spectroscopic Data

Detailed spectroscopic analysis is crucial for the unambiguous identification and structural elucidation of **Lochnerine**. While a complete set of experimental spectra is not readily available in all public databases, the following represents typical data used for its characterization.

Table 3: Spectroscopic Data of Lochnerine



| Technique | Data Highlights |
|----------------------------|--|
| ¹ H NMR | Characteristic signals for aromatic protons of the indole ring, an ethylidene group, a methoxy group, and various aliphatic protons of the pentacyclic system are expected. |
| ¹³ C NMR | Resonances corresponding to the 20 carbon atoms, including those of the indole ring, the ethylidene group, the methoxy group, and the complex aliphatic framework would be observed. |
| Mass Spectrometry | The protonated molecule [M+H] ⁺ would be expected at m/z 325.19106. Fragmentation patterns would reveal structural information about the different ring systems. |
| UV-Vis Spectroscopy | The indole chromophore typically exhibits absorption maxima around 220-230 nm and 270-290 nm. |
| Infrared (IR) Spectroscopy | Characteristic absorption bands for N-H stretching (indole), C-H stretching (aromatic and aliphatic), C=C stretching (aromatic and ethylidene), and C-O stretching (methoxy and alcohol) would be present. |

Biological Activity and Signaling Pathways

The biological activities of **Lochnerine** are an area of ongoing research. As a member of the indole alkaloid family, which includes potent anticancer agents like vinblastine and vincristine (also from Catharanthus roseus), **Lochnerine** is a compound of interest for its potential cytotoxic and other pharmacological effects. However, specific, in-depth studies detailing its mechanism of action and effects on signaling pathways are limited in publicly available literature.

Further research is required to elucidate the specific molecular targets and signaling cascades that may be modulated by **Lochnerine**.



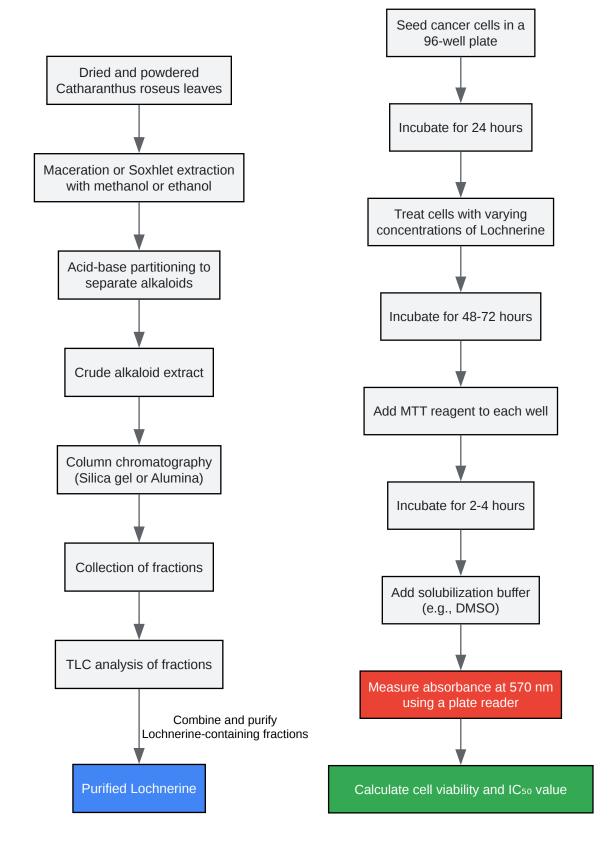
Experimental Protocols

Detailed experimental protocols are fundamental for the replication and advancement of scientific research. The following sections outline general methodologies for the isolation, characterization, and biological evaluation of **Lochnerine**.

Isolation of Lochnerine from Catharanthus roseus

A general workflow for the isolation of indole alkaloids from Catharanthus roseus is presented below. The specific conditions would need to be optimized for the selective extraction of **Lochnerine**.





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References

- 1. Lochnerine | C20H24N2O2 | CID 6436184 PubChem [pubchem.ncbi.nlm.nih.gov]
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